

An In-depth Technical Guide to Bromoxyleneol Blue as a pH Indicator

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Compound of Interest

Compound Name: *Bromoxyleneol blue*

Cat. No.: *B1330838*

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This technical guide provides a comprehensive overview of **bromoxyleneol blue**, a pH indicator utilized in various scientific applications. The document details its chemical properties, pH-dependent color transition, and a precise methodology for its characterization.

Core Properties of Bromoxyleneol Blue

Bromoxyleneol blue, with the chemical name 3',3''-dibromo-p-xyleneol sulfonphthalein, is a member of the sulfonephthalein family of dyes.^[1] It is employed as a pH indicator, particularly in acid-base titrations and for the photometric determination of certain organic compounds.^[1] Its utility stems from a distinct and reversible color change within a specific pH range.

Quantitative Data Summary

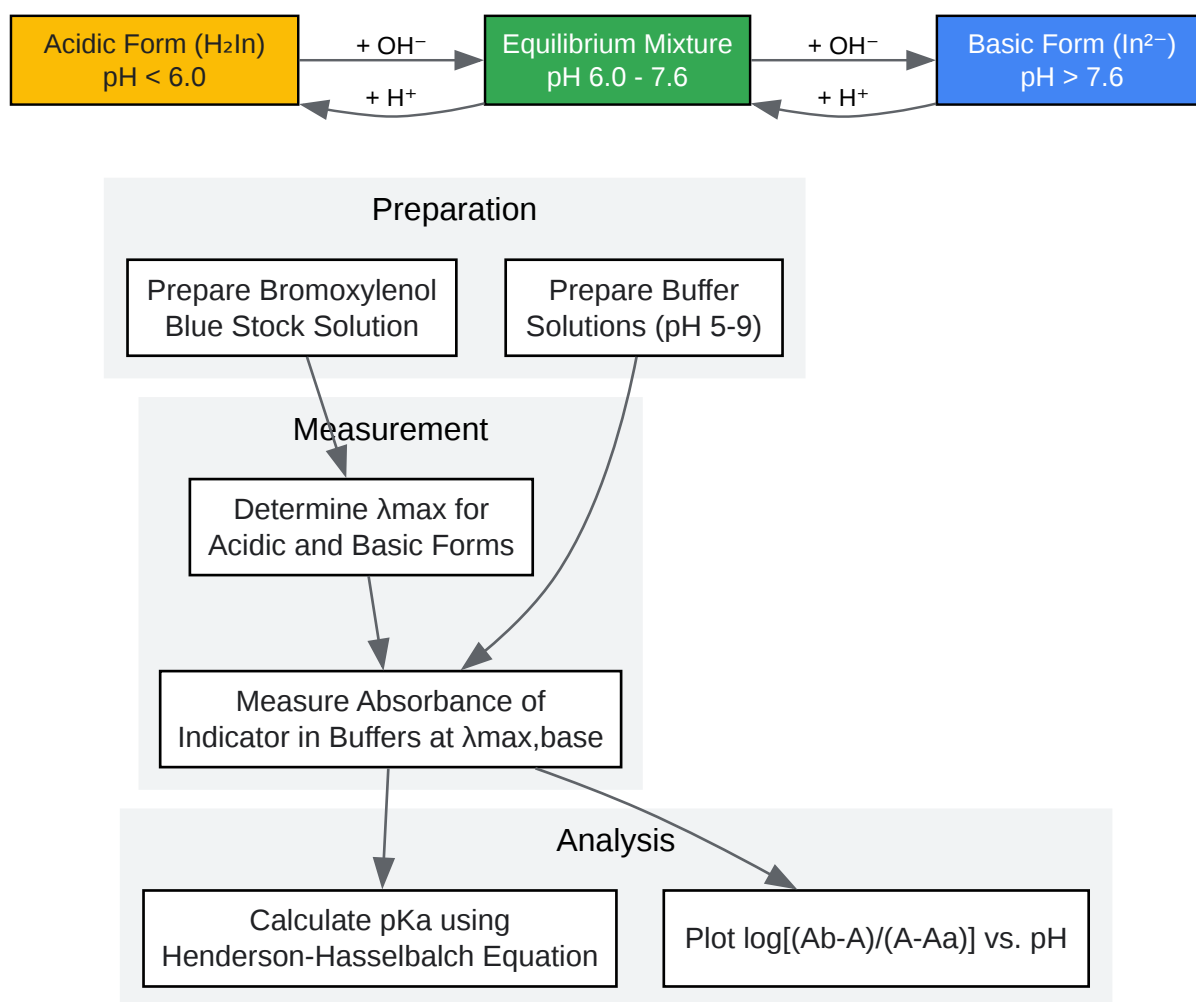
The key quantitative parameters of **bromoxyleneol blue** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Common Name	Bromoxyleneol Blue	[1]
Chemical Name	3',3''-dibromo-p-xyleneol sulfonphthalein	[1]
CAS Number	40070-59-5	[1]
Molecular Formula	C ₂₃ H ₂₀ Br ₂ O ₅ S	[1]
Molecular Weight	568.27 g/mol	[1]
pH Range	6.0 - 7.6	[1]
Color Change	Yellow (acidic) to Blue (alkaline)	[1]
Melting Point	218 °C (decomposes)	[1]
Solubility	Soluble in ethanol (1 mg/mL)	[1]

Mechanism of pH-Induced Color Change

The color transition of **bromoxyleneol blue**, like other sulfonephthalein indicators, is a result of a pH-dependent change in its molecular structure. This change alters the electronic conjugation of the molecule, thereby affecting the wavelengths of light it absorbs and reflects.

In acidic solutions (pH below 6.0), the indicator exists predominantly in its protonated, non-ionized form. This form has a molecular structure that absorbs light in the blue-violet region of the spectrum, causing the solution to appear yellow. As the pH of the solution increases, the phenolic hydroxyl groups on the molecule begin to deprotonate. This deprotonation leads to a rearrangement of the electronic structure, resulting in a more extensively conjugated system. This altered structure absorbs light in the yellow-orange region of the spectrum, and consequently, the solution appears blue in alkaline conditions (pH above 7.6). The equilibrium between the acidic (yellow) and basic (blue) forms is what allows for the visual determination of pH.



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References

- 1. pubs.acs.org [pubs.acs.org]
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